

Bimosiamose late asthmatic response attenuation magnitude

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Compound Focus: Bimosiamose

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Efficacy of Bimosiamose on Late Asthmatic Response

Trial Parameter	Result with Bimosiamose	Result with Placebo	Treatment Effect (p-value)
Maximum Fall in FEV1 during LAR (mean \pm SEM)	-6.52 \pm 3.86%	-13.10 \pm 2.30%	p = 0.045 [1]
Attenuation of LAR	50.2% reduction vs. placebo	--	--

Detailed Experimental Protocol

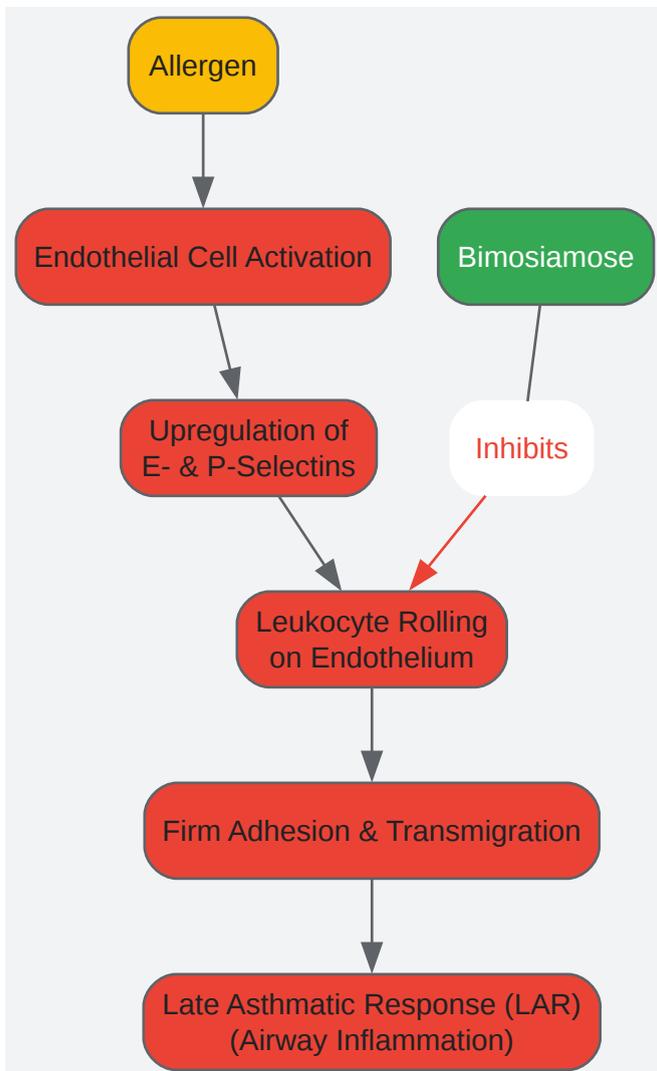
The efficacy data comes from a **randomized, double-blind, placebo-controlled clinical cross-over trial** [1].

- Subjects:** Twelve male subjects with mild, stable allergic asthma and a documented LAR participated [1].
- Intervention:** Subjects received either inhaled **bimosiamose** (70 mg twice daily) or a matching placebo for three days, followed by a single dose on the morning of the fourth day [1].

- **Allergen Challenge:** On day 4, following the last dose of the study drug, a standardized allergen inhalation challenge was performed [1].
- **Primary Endpoint:** The maximum percentage fall in FEV1 (a measure of lung function) between 3 and 8 hours after allergen challenge [1].
- **Secondary Endpoints:** These included the early asthmatic response (EAR), exhaled nitric oxide (a marker of inflammation), and airway hyperresponsiveness to methacholine, on which **bimosiamose** showed no significant effect in this trial [1].

Mechanism of Action and Signaling Pathway

Bimosiamose works by inhibiting selectins, a family of cell adhesion molecules. The following diagram illustrates how this mechanism targets the inflammatory process in asthma.



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The diagram shows that **bimosiamose** is a **pan-selectin antagonist**, meaning it blocks all three selectin family members (E-, P-, and L-selectin) [2] [3]. By inhibiting the crucial initial "rolling" step of leukocytes, it attenuates the cascade of inflammation that leads to the LAR [1] [4].

Key Considerations for Researchers

- **Proof-of-Concept Status:** The trial was an exploratory proof-of-concept study. While the results on LAR attenuation are promising, larger Phase III trials would be needed to confirm efficacy and safety for clinical use [1].
- **Specificity of Effect:** The study found that **bimosiamose** specifically attenuated the LAR but did not significantly affect the early asthmatic response (EAR) or post-allergen airway hyperresponsiveness, highlighting its targeted effect on the later inflammatory phase [1].
- **Route of Administration and Tolerability:** The drug was administered via inhalation, which was shown in Phase I studies to be well-tolerated in healthy males and provided direct delivery to the lungs with low systemic bioavailability [3].

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